

Synthesis and Purification of Adrenorphin (Metorphan)

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Compound of Interest

Compound Name: Adrenorphin trifluoroacetate

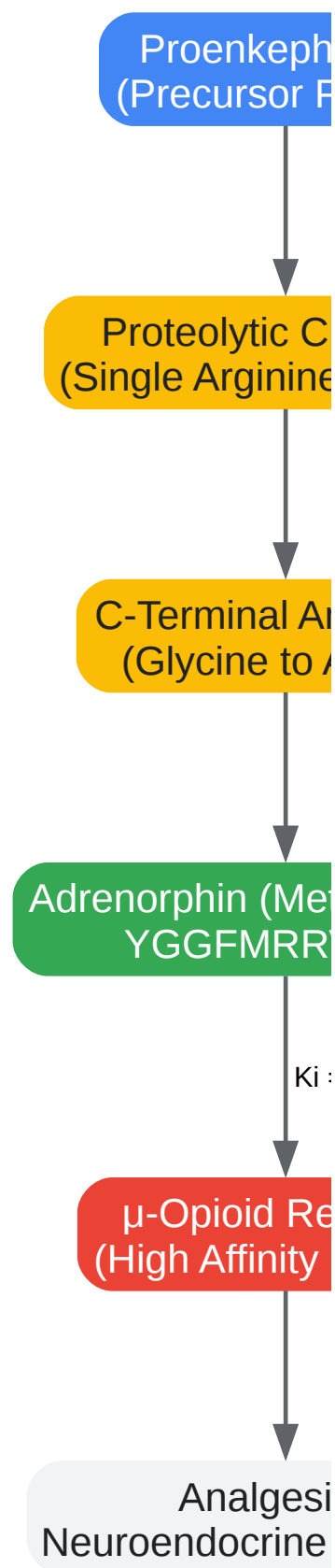
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Executive Summary & Biological Context

Adrenorphin, widely referred to as metorphamide in early literature, is an endogenous opioid octapeptide with the amino acid sequence Tyr-Gly-Gly-Phe. It holds a unique structural distinction: it was the first discovered C-terminally amidated opioid peptide in mammals[3].

This C-terminal amidation is not a mere biosynthetic byproduct; it is a critical functional determinant. The transformation of a C-terminal glycine into an amide receptor ($K_i = 0.12 \text{ nM}$) while rendering δ -receptor binding negligible[1][3].

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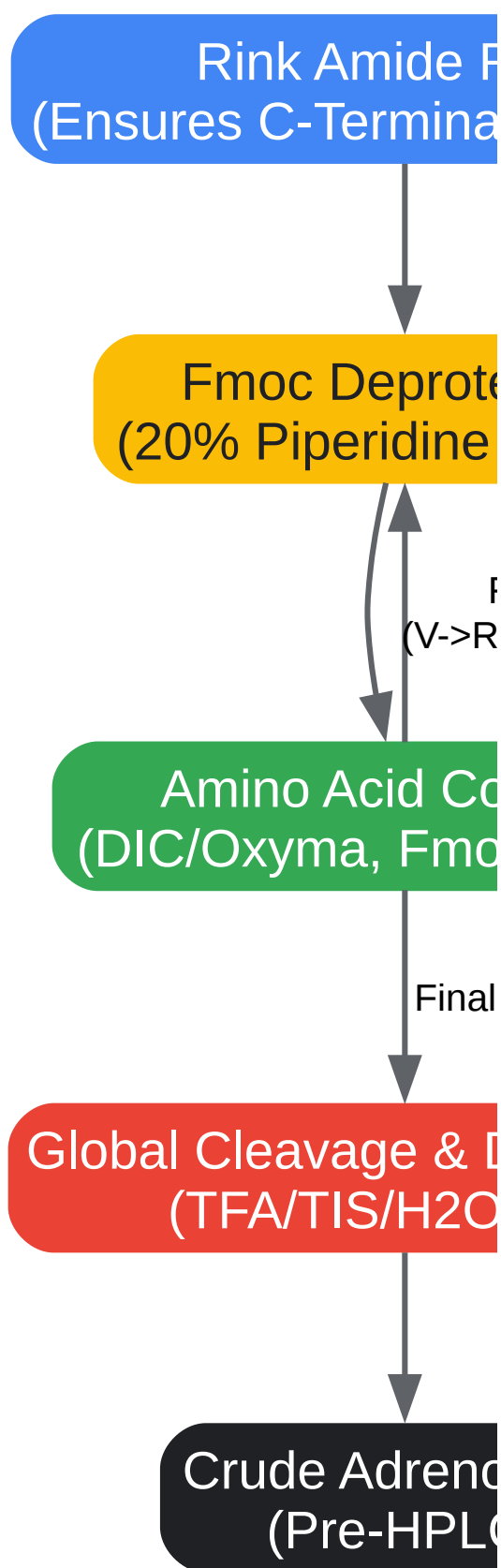
Biochemical pathway of Adrenorphin from Proenkephalin A cleavage to μ-opioid receptor activation.

Synthesis Strategy: Fmoc Solid-Phase Peptide Synthesis (SPPS)

The synthesis of Adrenorphin presents specific chemical hurdles: the necessity of a C-terminal amide, the presence of two highly basic, sterically demanding residues (Arginine), and the need for a C-terminal amide. The Fmoc Solid-Phase Peptide Synthesis (SPPS) strategy[4].

Causality Behind Experimental Choices

- **Resin Selection:** Standard Wang resins yield C-terminal carboxylic acids upon cleavage. Because the biological activity of Adrenorphin strictly requires a C-terminal amide, the Fmoc resin is chosen, yielding the biologically active amide[2].
- **Protecting Group Strategy:** The highly nucleophilic guanidino groups of the two arginine residues are protected with Pbf (2,2,4,6,7-pentamethyl-2H-benzofuran-3-carboxylic acid) to prevent side reactions during peptide synthesis.
- **Coupling Chemistry:** We utilize DIC (N,N'-Diisopropylcarbodiimide) paired with Oxyma Pure. Oxyma acts as a superior nucleophile that suppresses hindered residues like Valine[4].

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Iterative Fmoc Solid-Phase Peptide Synthesis (SPPS) workflow for Adrenorphin.

Protocol 1: Automated Fmoc SPPS & Cleavage

- Resin Swelling: Weigh 0.1 mmol of Rink Amide AM resin (loading ~0.5 mmol/g). Swell in N,N-Dimethylformamide (DMF) for 30 minutes to expand the resin.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 2 × 10 minutes. Wash thoroughly with DMF (5 × 1 minute).
- Amino Acid Coupling: Dissolve 0.4 mmol (4 eq) of Fmoc-Val-OH and 0.4 mmol of Oxyma Pure in DMF. Add 0.4 mmol of DIC. Add the activated mixture dropwise to the resin over 10 minutes.
 - Self-Validation (Kaiser Test): After coupling, perform a Kaiser test. A yellow resin indicates complete coupling; a blue color indicates unreacted amino groups.
- Iterative Elongation: Repeat deprotection and coupling for the remaining sequence: Fmoc-Arg(Pbf)-OH, Fmoc-Arg(Pbf)-OH, Fmoc-Met-OH, Fmoc-Phe-OH.
- Global Cleavage (Reagent K): After final Fmoc removal, treat the dried resin with 10 mL of cleavage cocktail (82.5% TFA, 5% Phenol, 5% Water, 5% EDT).
 - Causality: Ethanedithiol (EDT) is mandatory here. Methionine is highly prone to oxidation to sulfoxide. EDT acts as a strong reducing scavenger. The phenol protects the Tyrosine ring; EDT safely traps these carbocations.
- Precipitation: Filter the resin and precipitate the peptide by adding the filtrate dropwise to cold diethyl ether (-20°C). Centrifuge, wash the pellet twice with cold ether, and dry under vacuum.

Purification Methodology: Preparative RP-HPLC

Crude Adrenorphin contains deletion sequences, truncated peptides, and residual scavengers that must be removed via Preparative Reversed-Phase

Causality Behind Chromatography Design

Adrenorphin is a highly basic peptide due to its two Arginine residues and the N-terminal amine. In standard unbuffered aqueous/organic mobile phases severe peak tailing and poor resolution.

To counteract this, 0.1% Trifluoroacetic Acid (TFA) is utilized as an ion-pairing reagent[5][6]. TFA protonates the basic sites and forms a hydrophobic i hydrophobic C18 column, and dramatically sharpens the elution peak[6].

Quantitative Data: Optimized RP-HPLC Gradient

Because Adrenorphin contains a highly hydrophobic N-terminal domain (YGGF) and a hydrophilic, highly charged C-terminal domain (MRRV), a shall

Time (min)	Flow Rate (mL/min)	% Mobile Phase A (H ₂ O + 0.1% TFA)
0.0	15.0	90
5.0	15.0	90
35.0	15.0	60
40.0	15.0	5
45.0	15.0	90

Protocol 2: Purification and Quality Control

- **Sample Preparation:** Dissolve the crude peptide pellet in a minimum volume of 10% Acetonitrile / 90% Water containing 0.1% TFA. Filter through a 0.22 µm filter.
 - **Self-Validation (Crude Profiling):** Analyze a 1 mg sample of the crude via analytical LC-MS to confirm the presence of the target mass (Expected mass = 1000.4 g/mol).
- **Chromatography Execution:** Inject the sample onto a Preparative C18 column (e.g., 20 × 150 mm, 5 µm). Run the gradient outlined in the table above.
- **Fraction Pooling & Lyophilization:** Collect fractions across the major peak.
 - **Self-Validation (Fraction Purity):** Do not pool based solely on the preparative UV chromatogram. Analyze individual fractions via analytical RP-HPLC.
- **Final Yield:** Lyophilize the pooled fractions to yield the purified Adrenorphin as a white, fluffy TFA salt powder. Store at -20°C in a desiccator to prevent degradation.

References[6] Peptide Purification - AAPPTec: HPLC Purification of Peptides, [peptidepurification.com](#), [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFD33RkCTat8VOEsV1ziPPDLMG9lwuyKb7O0jEU6jjZYcl1mQbRhZzFoyZj5J0Qp4IB2zF4uiTzAKj4ScshLXywo7CG4EU07lli1c65VNozfGvFoobkCQk4kIL4wgQ==][1] Adrenorphin - Grokipedia, [grokipedia.com](#), [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH9nLKO0kmrX_ky1BX0G8BGv882GMSmUhbIBe51eTxG1yQ7ZAt_!IVYZzcUEqYCsLk1A3OkInoDj54lwYb9RijAIsMi_g==][5] Peptide Purification Process - AAPPTec, [aapptec.com](#), [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHqZCUBV0h8VDB5s4K8oTUc_AA1XSuLgQhnwkaJ2NmzELBDpzZnVRQUU2FETSfwSaHZKDgJE-w9YMDJhsktNvxsvE--WByNmCiUiiAz7pNLbAhpY7rphase peptide synthesis - PubMed, [nih.gov](#), [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGjtG3DtTqsiLbFcci0e1LSHOhcpDmucEoFVMjWW2JrnTKvjPjzBZVaKP8piXYBAuFtTiGnmytTaeok2RCZteSos3BhXOmNKLWIDRyR8gLhDx_Uy][2] Adrenorphin - Grokipedia, [grokipedia.com](#), [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFyrzQoXcBaGtA9T5Kq1U9XPrPd9GwCXI0nInW9tM31JJn3hYPOMAD3tC2c8QxySKlwcmLIhliBiologic activity of an amidated opioid octapeptide from bovine brain - PMC, [nih.gov](#), [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEDP_n2qwGeknM0enJgsx3lrltGUvYOqBvboQxIMbCY4whoZxLRelPNevQN9tZjjsP5fKAK7qQaK0nAIV3nQ==]

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Sources

- 1. [grokipedia.com](#) [grokipedia.com]
- 2. Adrenorphin | C44H69N15O9S | CID 122176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Metorphamide: isolation, structure, and biologic activity of an amidated opioid octapeptide from bovine brain - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Advances in Fmoc solid-phase peptide synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [bachem.com](#) [bachem.com]
- 6. [peptide.com](#) [peptide.com]
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